

(S)-Quinocide chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Quinocide, (S)-

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An In-depth Technical Guide to (S)-Quinocide: Structure, Properties, and Therapeutic Potential

Introduction

(S)-Quinocide is the levorotatory enantiomer of quinocide, an 8-aminoquinoline compound recognized for its antimalarial properties. As a structural isomer of the widely used drug primaquine, quinocide and its stereoisomers are of significant interest to researchers in medicinal chemistry and drug development.[1][2] The 8-aminoquinoline class is critical for malaria eradication strategies due to its unique ability to eliminate the dormant liver stages (hypnozoites) of *Plasmodium vivax* and *Plasmodium ovale*, preventing disease relapse.[3][4] Furthermore, these compounds exhibit potent activity against the gametocyte stages of *Plasmodium falciparum*, which is crucial for blocking transmission of the parasite.[3]

This technical guide provides a comprehensive overview of (S)-Quinocide, focusing on its chemical architecture, physicochemical properties, and pharmacological profile. Drawing upon established knowledge of 8-aminoquinolines and specific studies on related enantiomers, this document offers field-proven insights for researchers, scientists, and drug development professionals. We will delve into the stereospecific considerations that govern its biological activity, plausible synthetic routes, its proposed mechanism of action, and the analytical methodologies required for its characterization and quality control.

Chemical Structure and Stereochemistry

(S)-Quinocide is a chiral molecule distinguished by a single stereocenter in its aliphatic side chain. Understanding its precise three-dimensional arrangement is fundamental to appreciating its interaction with biological targets.

1.1. Core Structure

The molecular architecture of (S)-Quinocide consists of a 6-methoxyquinoline core linked at the 8-position to a 1,4-pentanediamine side chain.^[5] The chiral center is located at the 4-position of this pentanediamine chain.

- IUPAC Name: N¹-(6-methoxyquinolin-8-yl)pentane-1,4-diamine (for the racemate)^[5]
- CAS Number: 525-61-1 (for the racemate)^{[6][7]}
- Molecular Formula: C₁₅H₂₁N₃O^{[5][8]}
- Molecular Weight: 259.35 g/mol ^{[5][8]}

The diagram below illustrates the chemical structure of (S)-Quinocide, highlighting the quinoline core, the diamine side chain, and the (S)-configured stereocenter.

Chiral Center (S)

6-Methoxyquinoline Core

(S)-1,4-Pentanediamine Side Chain

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Caption: Chemical structure of (S)-Quinocide.

1.2. The Critical Role of Stereochemistry

Chirality is a paramount consideration in drug design, as enantiomers of a single compound can exhibit vastly different pharmacological and toxicological profiles.[9] While data specifically for the quinocide enantiomers is limited, extensive research on the closely related drug primaquine provides a strong predictive framework. Studies have shown that (+)-(S)-Primaquine possesses greater antiparasitic efficacy in rodent models but is also associated with higher hematotoxicity.[10][11] Conversely, (-)-(R)-Primaquine demonstrates a better safety margin, being less hemolytic.[10] This divergence is attributed to stereoselective metabolism and pharmacokinetics.[9][12]

This precedent strongly suggests that (S)-Quinocide and its (R)-enantiomer will also display distinct biological activities. The precise orientation of the amine and methyl groups at the chiral

center of the side chain dictates how the molecule fits into the active sites of metabolic enzymes (like Cytochrome P450s) and parasitic targets, thereby influencing both its therapeutic efficacy and its potential for adverse effects.[9]

Physicochemical Properties

The physicochemical properties of a drug candidate are critical determinants of its absorption, distribution, metabolism, and excretion (ADME) profile.[13] The table below summarizes the known and predicted properties for quinocide (racemate), which serve as a baseline for the (S)-enantiomer. Enantiomers share identical physical properties such as melting point and solubility in achiral solvents, but differ in their interaction with plane-polarized light (optical rotation).[14]

Property	Value	Reference
Physical State	Crystalline powder	[7]
Melting Point	46 °C	[7]
Boiling Point	183-186 °C (at 1 mmHg)	[7]
pKa (predicted)	10.73 ± 0.35	[7]
LogP (predicted)	2.2	[5]
Solubility	Soluble in water	[7]
Optical Rotation, [α] _D	Expected to be non-zero; specific value not reported.	

Synthesis of (S)-Quinocide

An enantioselective synthesis is required to produce (S)-Quinocide exclusively, avoiding the need for chiral resolution of a racemic mixture. While a specific published synthesis for (S)-Quinocide is not readily available, a robust and logical pathway can be designed based on established methodologies for synthesizing chiral 1,4-diamines and the general synthesis of 8-aminoquinolines.[8][15]

The core strategy involves two key stages:

- Asymmetric Synthesis of the Chiral Side Chain: Creation of the (S)-configured pentanediamine intermediate.
- Coupling: Nucleophilic substitution reaction to attach the chiral side chain to the 8-amino-6-methoxyquinoline core.

3.1. Representative Enantioselective Synthesis Protocol

The following protocol outlines a plausible, field-proven approach.

Step 1: Asymmetric Synthesis of a Protected (S)-1,4-diaminopentane Precursor Causality: Modern catalytic methods allow for the direct creation of chiral amines with high enantiomeric excess, which is superior to classical resolution methods that are less efficient. A copper-catalyzed cascade hydroamination of a suitable methylene cyclopropane with hydroxylamine esters can be employed to construct the chiral 1,4-diamine structure with excellent enantioselectivity.[5][8] Protecting groups (e.g., Boc or Cbz) are used on the amine functionalities to prevent side reactions in subsequent steps.

- **Catalyst Preparation:** In a nitrogen-flushed flask, combine $\text{Cu}(\text{OAc})_2$ (10 mol%) and a chiral bisphosphine ligand such as (S)-DTBM-SEGPHOS (11 mol%) in an anhydrous solvent like THF.
- **Reaction:** Add the methylene cyclopropane substrate and two equivalents of a protected hydroxylamine ester to the catalyst mixture.
- **Incubation:** Stir the reaction at room temperature until completion, monitored by TLC or LC-MS.
- **Purification:** Purify the resulting protected chiral 1,4-diamine derivative by column chromatography.

Step 2: Selective Deprotection Causality: To enable the coupling reaction, one of the two protected amine groups must be selectively deprotected to act as a nucleophile. The choice of orthogonal protecting groups in Step 1 is critical for this selectivity.

- **Reaction:** Treat the product from Step 1 with reagents specific for removing one of the protecting groups (e.g., trifluoroacetic acid for a Boc group while a Cbz group remains

intact).

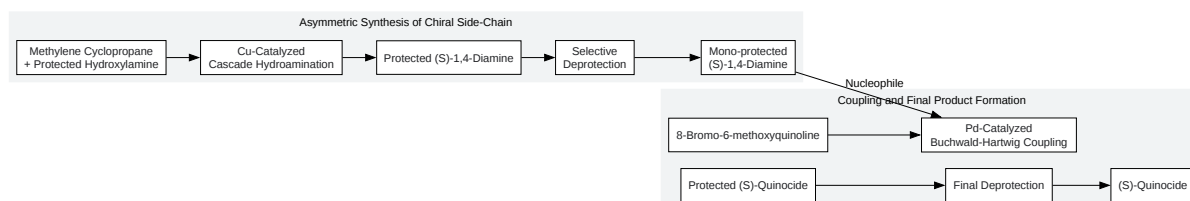
- Workup: Neutralize the reaction mixture and extract the mono-protected (S)-1,4-diaminopentane.

Step 3: Coupling with 8-bromo-6-methoxyquinoline Causality: A nucleophilic aromatic substitution (S_NAr) or a palladium-catalyzed Buchwald-Hartwig amination provides an efficient means to form the C-N bond between the quinoline ring and the diamine side chain.

- Reaction Setup: In a sealed tube, combine 8-bromo-6-methoxyquinoline, the mono-protected (S)-1,4-diaminopentane from Step 2, a palladium catalyst (e.g., $Pd_2(dba)_3$), a suitable ligand (e.g., Xantphos), and a base (e.g., Cs_2CO_3) in an anhydrous solvent like toluene.
- Heating: Heat the mixture under an inert atmosphere (e.g., at 100-110 °C) until the starting materials are consumed.
- Purification: Cool the reaction, filter, and purify the coupled product by column chromatography.

Step 4: Final Deprotection Causality: The final protecting group is removed to yield the target molecule, (S)-Quinocide.

- Reaction: Subject the product from Step 3 to conditions that remove the remaining protecting group (e.g., catalytic hydrogenation with Pd/C for a Cbz group).
- Isolation: After the reaction is complete, filter off the catalyst and concentrate the filtrate. Purify the final product, (S)-Quinocide, if necessary.



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Caption: Representative workflow for the enantioselective synthesis of (S)-Quinocide.

Pharmacological Action and Mechanism

The therapeutic effect of 8-aminoquinolines is predicated on a complex bioactivation pathway that ultimately leads to oxidative damage within the malaria parasite.

4.1. Antimalarial Spectrum

(S)-Quinocide is expected to be active against:

- Hepatic Hypnozoites: The dormant liver-stage parasites of *P. vivax* and *P. ovale* that are responsible for relapse.[4]
- Hepatic Schizonts: The developing liver-stage parasites of all *Plasmodium* species (causal prophylaxis).[3]
- Gametocytes: The sexual stages of *P. falciparum* in the blood, thereby blocking transmission to mosquitoes.[3]

It is important to note that 8-aminoquinolines generally exhibit weak activity against the asexual blood stages that cause the clinical symptoms of malaria; therefore, they are typically co-

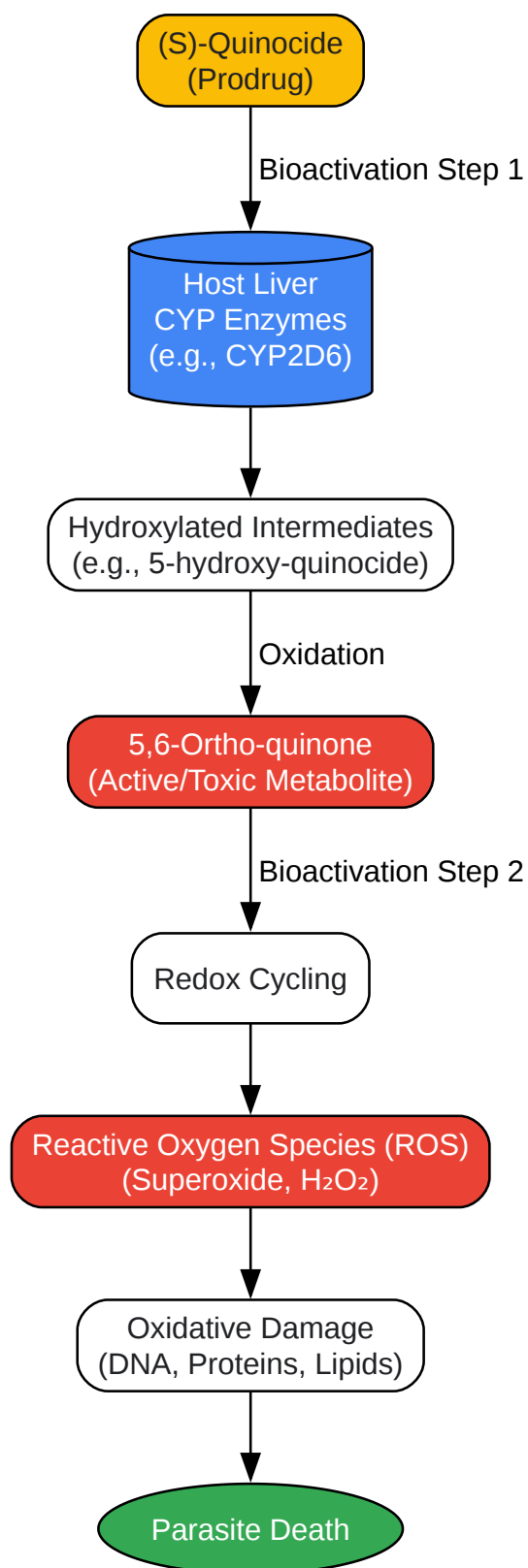
administered with a blood schizontocidal agent like chloroquine.[7]

4.2. Proposed Mechanism of Action

The mechanism of action is not fully elucidated but is believed to be a multi-step process involving metabolic activation.[7][16]

- **Metabolic Bioactivation:** (S)-Quinocide is metabolized in the host's liver, primarily by Cytochrome P450 enzymes (CYP2D6 being key for primaquine). This process generates hydroxylated intermediates.[16]
- **Formation of Electrophilic Metabolites:** These intermediates are further oxidized to highly reactive electrophilic species, such as 5,6-ortho-quinones.[17][18]
- **Generation of Reactive Oxygen Species (ROS):** The quinone metabolites can undergo redox cycling. This process generates large amounts of reactive oxygen species (ROS), such as superoxide anions and hydrogen peroxide.[16]
- **Oxidative Stress and Parasite Death:** The massive increase in ROS overwhelms the parasite's antioxidant defenses, leading to oxidative damage to critical macromolecules like DNA, proteins, and lipids, ultimately resulting in parasite death.[16]

An alternative or complementary mechanism involves the inhibition of hemozoin formation. Some 8-aminoquinolines have been shown to inhibit the polymerization of heme into hemozoin, a process vital for the parasite's survival in red blood cells.[10]



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Caption: Proposed mechanism of action for (S)-Quinocide.

4.3. Toxicity Profile

The primary toxicity associated with 8-aminoquinolines is drug-induced hemolytic anemia in individuals with a genetic deficiency in the glucose-6-phosphate dehydrogenase (G6PD) enzyme.[10] The same ROS-generating mechanism responsible for killing the parasite can also damage red blood cells that lack sufficient G6PD to mitigate oxidative stress. This underscores the critical need for G6PD screening before initiating therapy with any 8-aminoquinoline.

Analytical Methodologies

Accurate and precise analytical methods are essential for quantifying (S)-Quinocide in bulk drug substances, finished pharmaceutical products, and biological matrices, as well as for separating it from its enantiomer and positional isomers like primaquine.

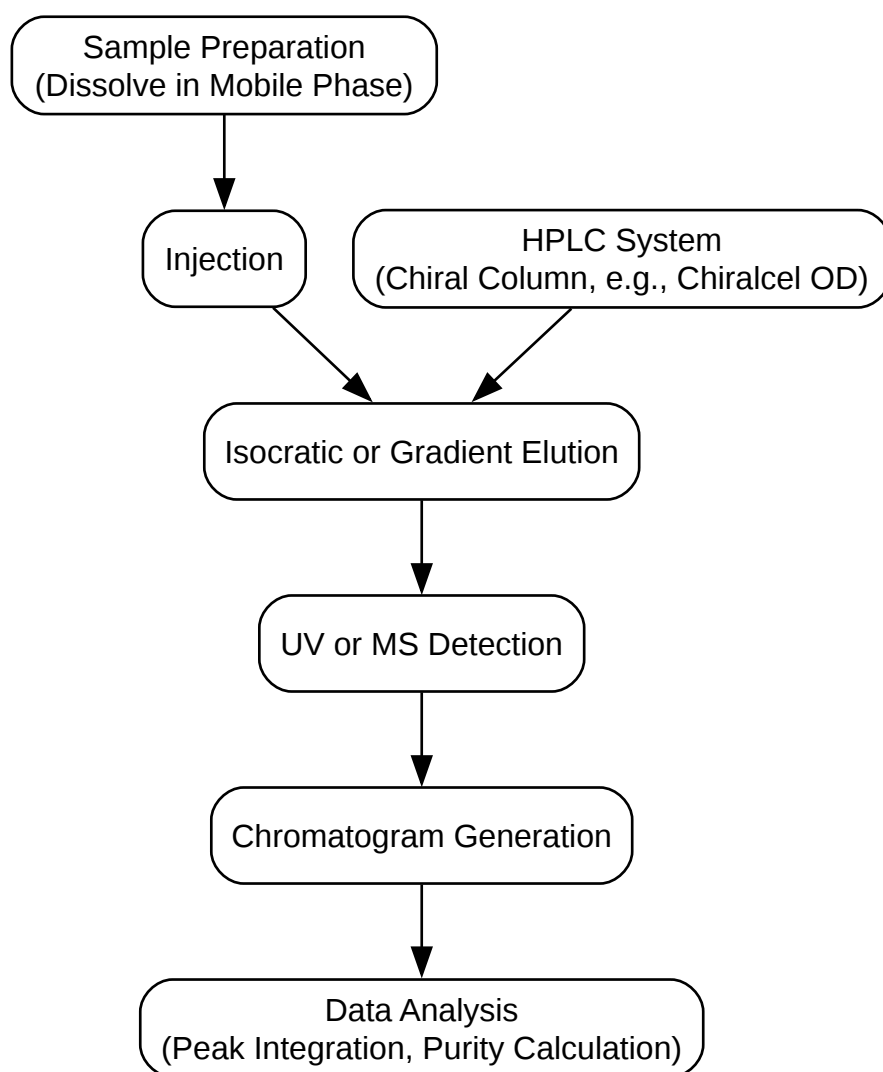
5.1. Chiral High-Performance Liquid Chromatography (HPLC)

Chiral HPLC is the gold standard for separating and quantifying enantiomers. A self-validating protocol would involve the following steps.

Protocol: Enantiomeric Purity Analysis by Chiral HPLC

- **Column Selection:** Utilize a chiral stationary phase (CSP) known to be effective for amine-containing chiral molecules. A polysaccharide-based column, such as a Chiralcel OD-3R (reversed-phase) or Chiralpak series column, is an excellent starting point.[16]
- **Mobile Phase Preparation:** For a reversed-phase column, a typical mobile phase would consist of an aqueous buffer (e.g., ammonium formate) and an organic modifier (e.g., acetonitrile).[16] A gradient elution may be required to achieve optimal separation from impurities.
- **Sample Preparation:** Accurately weigh and dissolve the (S)-Quinocide sample in a suitable diluent (e.g., mobile phase) to a known concentration (e.g., 1 mg/mL).
- **System Suitability Test:** Inject a solution containing both the (S) and (R) enantiomers (a racemic mixture) to verify the system's ability to separate them. The resolution between the two enantiomeric peaks should be greater than 1.5.

- Analysis: Inject the (S)-Quinocide sample. The peak corresponding to the (S)-enantiomer should be identified based on its retention time relative to the racemate.
- Quantification: The enantiomeric purity is calculated by determining the area of the (R)-enantiomer peak as a percentage of the total area of both enantiomer peaks.



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Caption: Experimental workflow for chiral HPLC analysis.

Conclusion

(S)-Quinocide represents a molecule of significant interest within the landscape of antimalarial drug development. As an enantiomer of a potent 8-aminoquinoline, its biological properties are

intrinsically linked to its specific stereochemistry. Based on extensive data from its close analog, primaquine, it is plausible that the (S)-enantiomer possesses a distinct profile of efficacy and toxicity compared to its (R)-counterpart and the racemate. The proposed mechanism of action, centered on metabolic activation and the induction of lethal oxidative stress in the parasite, provides a clear rationale for its therapeutic effect. The successful development and application of (S)-Quinocide as a therapeutic agent would depend on robust enantioselective synthesis routes and validated chiral analytical methods to ensure its purity and quality. Further investigation into the specific pharmacological and toxicological properties of the pure (S)-enantiomer is warranted to fully elucidate its potential as a next-generation tool for malaria control and elimination.

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- To cite this document: BenchChem. [(S)-Quinocide chemical structure and properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12702265/docs#s-quinocide-chemical-structure-and-properties>]

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